

Introduction: Understanding a High-Molecular-Weight Phthalate

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Compound of Interest

Compound Name: *Diisodecyl phthalate*

Cat. No.: *B122879*

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Diisodecyl phthalate (DIDP) is a high-molecular-weight phthalate ester, primarily utilized as a plasticizer.^[1] It is synthesized through the esterification of phthalic acid and isomeric decyl alcohols, resulting in a mixture of related compounds.^{[2][3]} Its principal application is in the production of flexible polyvinyl chloride (PVC) products, where it imparts durability, flexibility, and resistance to high temperatures and weathering.^{[2][4][5]} A thorough understanding of its physical state and solubility is paramount for professionals in materials science, environmental science, and drug development, as these properties govern its processing, formulation, product performance, and environmental fate.

Section 1: Physicochemical Identity of Diisodecyl Phthalate

DIDP is not a single, pure compound but a mixture of isomers.^[1] This isomeric complexity is a result of the branched nature of the C10 alcohol used in its synthesis.^[2] The fundamental properties, however, are consistent across the technical-grade products used in industry.

Property	Value	Source(s)
Chemical Name	1,2-Benzenedicarboxylic acid, diisodecyl ester	[6][7]
Common Name	Diisodecyl phthalate (DIDP)	[3]
CAS Number	26761-40-0; 68515-49-1	[1]
Molecular Formula	C ₂₈ H ₄₆ O ₄	[8][9]
Average Molecular Weight	446.7 g/mol	[8][9]

Section 2: Physical State and Characteristics

Under standard ambient conditions, DIDP exists as a clear, colorless, and viscous liquid.[6][8]
[9] It is often described as an oily compound with a mild, almost imperceptible odor.[2][9]

Expertise & Experience: The "Why" Behind the Physical State

The distinct physical characteristics of DIDP are a direct consequence of its molecular structure. The high molecular weight, coupled with the long, branched decyl side chains, leads to significant van der Waals forces between molecules. These intermolecular forces are strong enough to make the substance a viscous liquid at room temperature but not so structured as to form a solid until the temperature is significantly lowered. The low volatility and high boiling point are also attributed to the energy required to overcome these forces and move the large molecules into the gas phase.[2]

Physical Property	Value	Source(s)
Appearance	Clear, viscous liquid	[6][8]
Melting Point	-50 °C (-58 °F)	[3][4][8]
Boiling Point	250-257 °C (482-495 °F) at 0.5 kPa	[3][8]
Density	0.96 - 0.97 g/cm ³ at 20 °C	[3][4][8]
Vapor Pressure	< 0.08 mmHg at 20 °C	[4]
Flash Point	225 - 229 °C (437 - 444 °F)	[4][8]

Section 3: The Solubility Profile of DIDP

The solubility of a substance is a critical parameter influencing its application, bioavailability, and environmental distribution. DIDP exhibits a classic solubility profile for a large, lipophilic molecule.

Aqueous Solubility

DIDP is practically insoluble in water.[8][10] While some older literature may report erroneously high values, a comprehensive review of available evidence indicates that the true aqueous solubility is exceedingly low.[1] This poor solubility is a defining characteristic with significant implications for its environmental behavior.

Parameter	Value	Source(s)
Water Solubility	< 0.001 mg/L	[1]
Description	Negligible / None	[4][8]
Log K _{ow} (Octanol-Water Partition Coefficient)	> 8.0	[1]

Expertise & Experience: The Molecular Basis for Insolubility

The extreme hydrophobicity of DIDP is dictated by its chemical structure. The molecule consists of a small, somewhat polar aromatic diester core, which is overwhelmingly dominated by two large, non-polar, branched C10 alkyl chains. For DIDP to dissolve in water, it would need to disrupt the strong hydrogen bonding network between water molecules, which is energetically unfavorable. Instead, it partitions readily into non-polar environments, a property quantified by its very high octanol-water partition coefficient (Log K_{ow}).^[1] A high Log K_{ow} value indicates a strong tendency to associate with lipids and organic matter rather than water.

Solubility in Organic Solvents

In stark contrast to its behavior in water, DIDP is readily soluble in most common organic solvents.^{[2][9]} This high solubility is fundamental to its primary function as a plasticizer, as it must be miscible with the polymer matrix (typically PVC) it is intended to soften.

While comprehensive quantitative data is dispersed, it is known to be soluble in solvents such as ketones, esters, and chlorinated hydrocarbons. Conversely, it is insoluble in highly polar and protic solvents like glycerol and glycols.^[9] This follows the principle of "like dissolves like," where its large, non-polar alkyl groups dominate its solubility characteristics, making it highly compatible with other non-polar to moderately polar organic substances.

Section 4: Experimental Determination of Aqueous Solubility

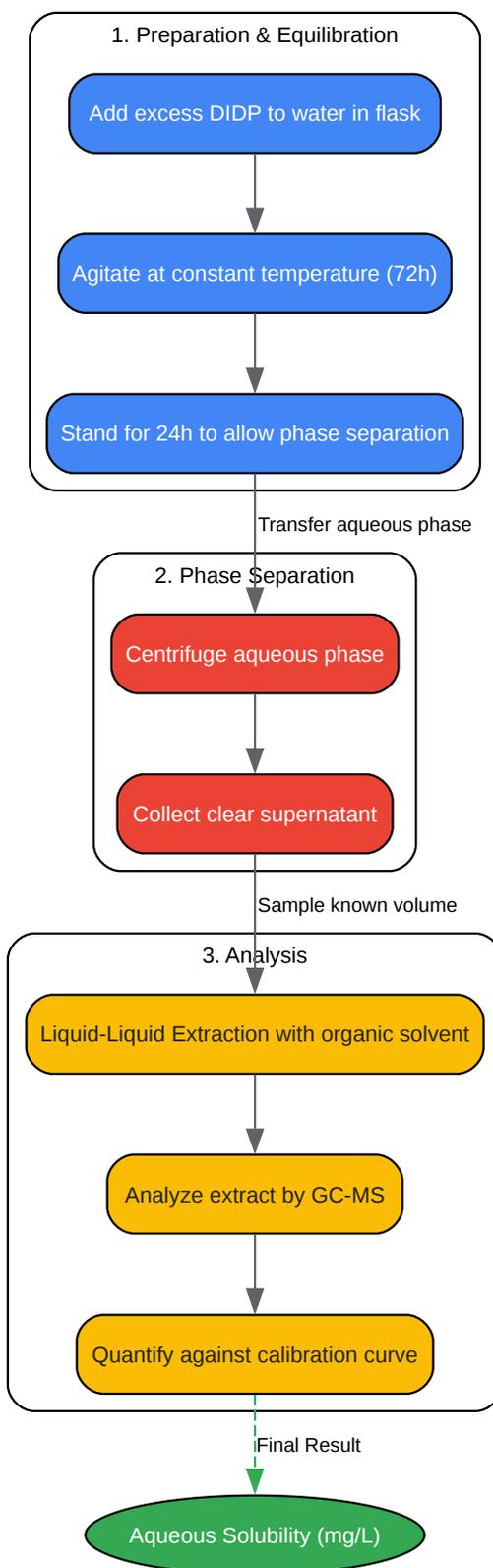
Trustworthiness: A Self-Validating Protocol

Determining the solubility of a substance as hydrophobic as DIDP requires a robust methodology that accounts for potential sources of error, such as the formation of micro-emulsions or adsorption onto container surfaces. The following protocol, a modified version of the OECD 105 Flask Method, is designed to yield reliable and reproducible results by incorporating a long equilibration period, effective phase separation, and sensitive analytical quantification.

Protocol: Determination of Aqueous Solubility via the Flask Method and GC-MS Analysis

- **Preparation:** Add an excess amount of DIDP to a volume of high-purity water in a glass-stoppered flask. The excess is crucial to ensure a saturated solution is achieved.
- **Equilibration:** Agitate the mixture at a constant, controlled temperature (e.g., 25°C) for an extended period (e.g., 72 hours) to ensure equilibrium is reached. The agitation should be gentle to avoid emulsification.
- **Phase Separation:** Cease agitation and allow the mixture to stand undisturbed for at least 24 hours in the temperature-controlled environment. This allows for the separation of excess undissolved DIDP. For highly accurate results, the aqueous phase should then be centrifuged at high speed to pellet any suspended micro-droplets.
- **Sampling:** Carefully collect a known volume of the clear aqueous supernatant, taking extreme care not to disturb the undissolved DIDP layer.
- **Extraction:** Perform a liquid-liquid extraction on the aqueous sample using a small, precise volume of a water-immiscible organic solvent (e.g., hexane or dichloromethane).
- **Analysis:** Analyze the organic extract using Gas Chromatography-Mass Spectrometry (GC-MS). The concentration of DIDP is determined by comparing the resulting peak area to a calibration curve prepared from standards of known concentration.
- **Validation:** The experiment should be run in triplicate, including a blank control (water without DIDP), to ensure the validity and precision of the results.

Visualization: Experimental Workflow



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Caption: Workflow for determining the aqueous solubility of DIDP.

Section 5: Implications of Physical State and Solubility

- **Industrial & Pharmaceutical Applications:** The liquid state and high solubility in organic media make DIDP an efficient and easy-to-handle plasticizer for PVC and other polymers.[7] This allows it to be readily blended into polymer melts during extrusion or molding processes. In the context of drug development, its properties are relevant when used in PVC-based medical devices (like intravenous bags and tubing) or as a component in pharmaceutical coatings.[3]
- **Environmental Fate & Toxicology:** The combination of very low water solubility and high lipophilicity (high Log K_{ow}) is a critical determinant of DIDP's environmental behavior.[1] It will not persist in the water column but will instead partition strongly to organic matter in soil and sediment. This same property also gives it the potential to bioaccumulate in the fatty tissues of aquatic organisms.[1] Understanding its solubility is therefore essential for accurate environmental risk assessment.

Conclusion

Diisodecyl phthalate is a viscous, oily liquid characterized by extremely low water solubility and high solubility in most organic solvents. These properties are a direct result of its high molecular weight and the dominance of its long, non-polar alkyl chains. A precise understanding and accurate measurement of these characteristics are not merely academic; they are fundamental to the effective and safe application of DIDP in industrial and pharmaceutical contexts and for assessing its ultimate fate and impact on the environment.

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